

# Application Notes and Protocols for Reversan in Cell Culture Experiments

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## Compound of Interest

Compound Name: *Reversan*

Cat. No.: *B135888*

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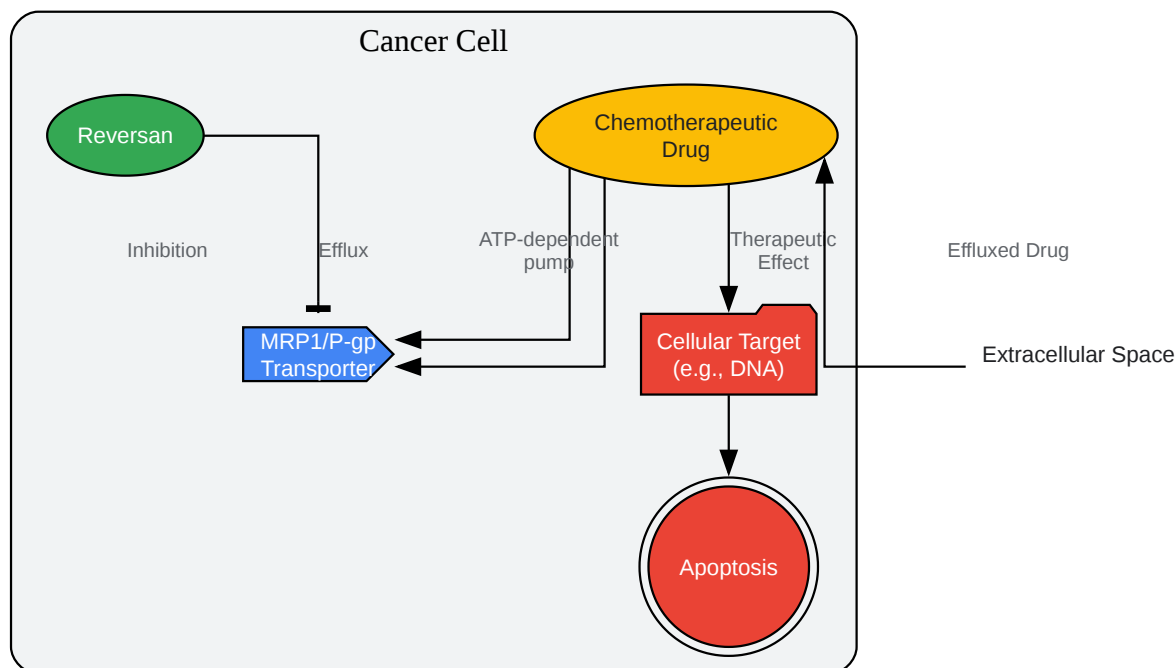
For Researchers, Scientists, and Drug Development Professionals

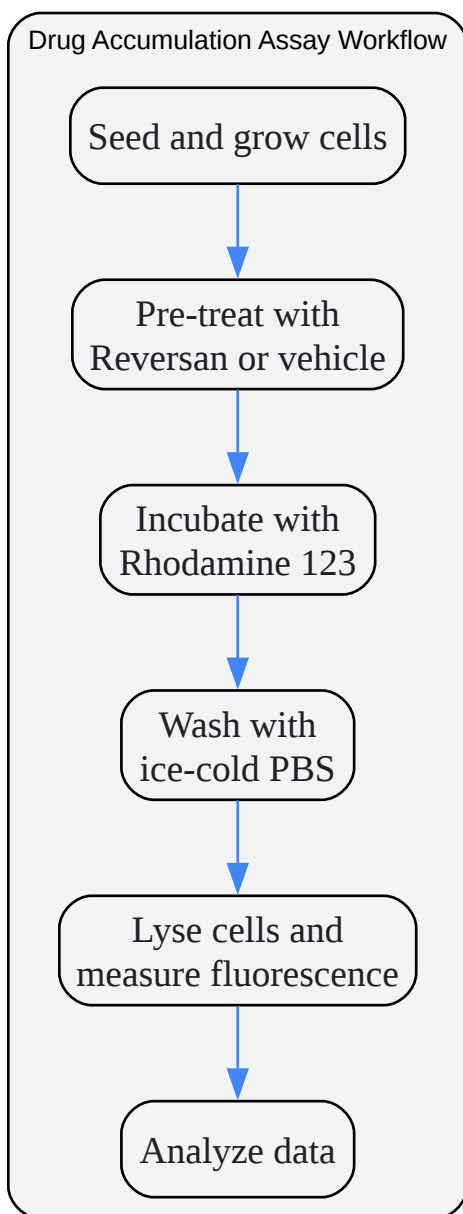
## Introduction

**Reversan** (also known as CBLC4H10) is a potent, selective, and non-toxic inhibitor of Multidrug Resistance-Associated Protein 1 (MRP1 or ABCC1) and P-glycoprotein (P-gp or ABCB1).[1][2] These ATP-binding cassette (ABC) transporters are frequently overexpressed in cancer cells, leading to the efflux of chemotherapeutic agents and subsequent multidrug resistance (MDR).[2][3] **Reversan** has been shown to reverse this resistance, thereby sensitizing cancer cells to conventional chemotherapy.[3] These application notes provide detailed protocols for utilizing **Reversan** in cell culture experiments to study and overcome MDR.

## Mechanism of Action

MRP1 and P-gp are transmembrane proteins that act as ATP-dependent efflux pumps.[3] They recognize and transport a wide range of substrates, including many clinically important anticancer drugs such as vinca alkaloids, anthracyclines, and etoposide.[3] This active transport lowers the intracellular concentration of the chemotherapeutic agent, reducing its efficacy. **Reversan** inhibits the function of these pumps, leading to increased intracellular drug accumulation and enhanced cytotoxicity of the chemotherapeutic agent.[3]





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## References

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- 3. Small Molecule MRP1 Inhibitor Reversan Increases the Therapeutic Index of Chemotherapy in Mouse Model of Neuroblastoma - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Application Notes and Protocols for Reversan in Cell Culture Experiments]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b135888#protocol-for-using-reversan-in-cell-culture-experiments]

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